

7-Octenoic Acid: A Comprehensive Material Safety Data Sheet for Researchers

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Compound of Interest

Compound Name: 7-Octenoic acid

Cat. No.: B094108

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An In-depth Technical Guide for Scientists and Drug Development Professionals

7-Octenoic acid, a medium-chain fatty acid, is a valuable building block in organic synthesis and various research applications.[1][2] Understanding its hazardous properties and handling requirements is paramount for ensuring laboratory safety. This technical guide provides a comprehensive overview of the material safety data for **7-Octenoic acid**, tailored for researchers, scientists, and professionals in drug development.

Core Safety & Physical Data

7-Octenoic acid is classified as a hazardous substance. Adherence to safety protocols is crucial to prevent adverse health effects and environmental contamination. The following tables summarize the key safety and physical characteristics of this compound.

GHS Hazard Identification and Classification

Hazard Class	Category	Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	4	pericolo	Danger	H302: Harmful if swallowed[1][3][4][5][6]
Skin Corrosion/Irritation	1B	Corrosione	Danger	H314: Causes severe skin burns and eye damage[1][3][4][5][6]
Hazardous to the Aquatic Environment, Acute Hazard	1	Pericolo ambientale	Danger	H400: Very toxic to aquatic life[1][3][4][5][6]

Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₈ H ₁₄ O ₂	PubChem[1], Sigma-Aldrich[4]
Molecular Weight	142.20 g/mol	PubChem[1], Sigma-Aldrich[4]
Appearance	Liquid	Sigma-Aldrich[4][6]
Density	0.925 g/mL at 25 °C	Sigma-Aldrich[4][6]
Flash Point	> 110 °C (> 230 °F) - closed cup	Sigma-Aldrich[4][6]
Refractive Index	n _{20/D} 1.442	Sigma-Aldrich[4][6]
pKa	4.77 ± 0.10 (Predicted)	ChemicalBook[3]
Water Solubility	683.4 mg/L @ 25 °C (estimated)	The Good Scents Company[7]

Experimental Protocols: First Aid Measures

In the event of exposure to **7-Octenoic acid**, immediate and appropriate first aid is critical. The following protocols are based on standard safety data sheet recommendations.

General Advice: Consult a physician. Show this safety data sheet to the doctor in attendance.

[5]

If Inhaled:

- Move the person into fresh air.
- If breathing is difficult, give oxygen.
- If not breathing, give artificial respiration.
- Consult a physician.[5]

In Case of Skin Contact:

- Immediately take off contaminated clothing and shoes.
- Wash off with soap and plenty of water.
- Consult a physician.[5]

In Case of Eye Contact:

- Rinse thoroughly with plenty of water for at least 15 minutes.
- Remove contact lenses, if present and easy to do. Continue rinsing.[3]
- Immediately call a POISON CENTER or doctor/physician.[5]

If Swallowed:

- Do NOT induce vomiting.
- Never give anything by mouth to an unconscious person.
- Rinse mouth with water.

- Consult a physician.[5]

Safe Handling and Storage Workflow

Proper handling and storage procedures are essential to minimize the risks associated with **7-Octenoic acid**. The following workflow diagram illustrates the key steps from procurement to disposal.



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Caption: Workflow for the safe handling of **7-Octenoic acid**.

Hazard Communication and Response Logic

The Globally Harmonized System (GHS) provides a logical framework for communicating hazards and the necessary precautionary measures. The diagram below illustrates the relationship between the identified hazards of **7-Octenoic acid** and the corresponding response actions.



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Caption: GHS Hazard and Precautionary Statement Relationships.

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